

# Application Notes and Protocols: Aluminum Acetylacetonate in Perovskite Nanocrystal Synthesis

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## Compound of Interest

Compound Name: Aluminum acetylacetonate

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These application notes provide a comprehensive overview of the use of **aluminum acetylacetonate**,  $\text{Al}(\text{acac})_3$ , in the synthesis and enhancement of perovskite nanocrystals (PNCs). The following sections detail the role of  $\text{Al}(\text{acac})_3$  as a post-synthesis passivation agent to improve the optical properties and stability of Cesium Lead Bromide ( $\text{CsPbBr}_3$ ) nanocrystals. Detailed experimental protocols, quantitative data, and workflow visualizations are provided to facilitate the replication and further development of these methods in a research setting.

## Introduction: The Role of Aluminum Acetylacetonate

**Aluminum acetylacetonate** is a metal-organic compound that has found a significant application in the field of perovskite nanocrystals, primarily as a surface passivation agent. While native ligands like oleic acid and oleylamine, commonly used in colloidal synthesis, can be weakly bound and lead to surface defects,  $\text{Al}(\text{acac})_3$  offers a robust alternative.<sup>[1]</sup> Its application in a post-treatment process can effectively passivate surface defects on  $\text{CsPbBr}_3$  nanocrystals, leading to a significant enhancement in photoluminescence quantum yield (PLQY) and improved stability.<sup>[1]</sup> This makes  $\text{Al}(\text{acac})_3$ -treated PNCs highly promising for applications in next-generation light-emitting diodes (LEDs) and other optoelectronic devices.<sup>[1][2]</sup>

## Data Presentation: Performance Enhancement of CsPbBr<sub>3</sub> Nanocrystals

The post-synthesis treatment of CsPbBr<sub>3</sub> nanocrystals with **aluminum acetylacetonate** leads to measurable improvements in their optical properties and stability. The data presented below is summarized from studies on the passivation of CsPbBr<sub>3</sub> nanocrystals.

Table 1: Photoluminescence Quantum Yield (PLQY) and Stability

Treatment	Initial PLQY (%)	PLQY after 3 days in ambient environment (%)
Untreated CsPbBr <sub>3</sub> NCs	Not specified	Not specified
Al(acac) <sub>3</sub> Treated CsPbBr <sub>3</sub> NCs	88	94 (of initial value)

Table 2: Device Performance of LEDs with Al(acac)<sub>3</sub>-Treated CsPbBr<sub>3</sub> Nanocrystals

Parameter	Value
Full Width at Half Maximum (FWHM)	16.8 nm
Turn-on Voltage	< 2.0 V

## Experimental Protocols

This section provides detailed methodologies for the synthesis of CsPbBr<sub>3</sub> nanocrystals via the hot-injection method and the subsequent post-synthesis passivation with **aluminum acetylacetonate**.

### Protocol 1: Synthesis of CsPbBr<sub>3</sub> Nanocrystals (Hot-Injection Method)

This protocol is a standard method for the synthesis of high-quality CsPbBr<sub>3</sub> nanocrystals.

Materials:

- Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ )
- 1-octadecene (ODE)
- Oleic acid (OA)
- Lead(II) bromide ( $\text{PbBr}_2$ )
- Oleylamine (OAm)
- Toluene
- Nitrogen gas
- Standard Schlenk line and glassware
- Heating mantle and thermocouple
- Ice bath

#### Procedure:

- Preparation of Cesium Oleate Precursor:
  - In a 50 mL three-neck flask, add  $\text{Cs}_2\text{CO}_3$  (0.4 mmol), ODE (15 mL), and OA (1.25 mL).
  - Heat the mixture to 120 °C under vacuum for 1 hour to remove water and oxygen.
  - Switch to a nitrogen atmosphere and heat to 150 °C until the  $\text{Cs}_2\text{CO}_3$  has completely reacted to form a clear solution of cesium oleate.
  - Preheat the cesium oleate solution to 100 °C before injection.
- Synthesis of Nanocrystals:
  - In a 100 mL three-neck flask, add  $\text{PbBr}_2$  (0.188 mmol), ODE (5 mL), OA (0.5 mL), and OAm (0.5 mL).
  - Heat the mixture to 120 °C under vacuum for 1 hour.

- Under a nitrogen atmosphere, increase the temperature to 170 °C.
- Swiftly inject the preheated cesium oleate solution (0.4 mL) into the reaction flask.
- Immediately cool the reaction mixture in an ice bath to quench the reaction.
- Purification:
  - Transfer the crude solution to a centrifuge tube.
  - Add toluene to disperse the nanocrystals.
  - Centrifuge the solution and discard the supernatant.
  - Redisperse the nanocrystal precipitate in a minimal amount of toluene for storage.

## Protocol 2: Post-Synthesis Passivation with Aluminum Acetylacetonate

This protocol describes the ligand exchange and passivation of the as-synthesized CsPbBr<sub>3</sub> nanocrystals using Al(acac)<sub>3</sub>.

Materials:

- As-synthesized CsPbBr<sub>3</sub> nanocrystals in toluene
- **Aluminum acetylacetonate** (Al(acac)<sub>3</sub>)
- Toluene
- Spin coater

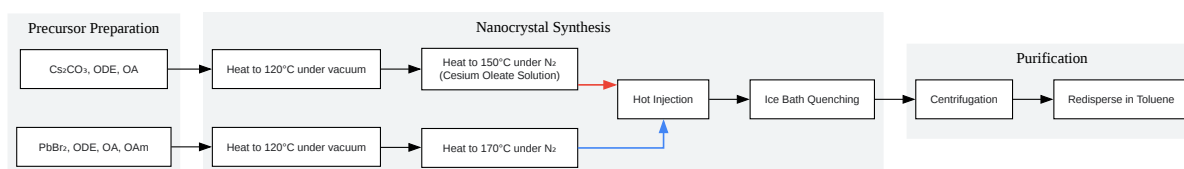
Procedure:

- Preparation of Al(acac)<sub>3</sub> Solution:
  - Prepare a solution of Al(acac)<sub>3</sub> in toluene at a concentration of 10 mg/mL.
- Ligand Exchange and Film Formation:

- Deposit a film of the as-synthesized CsPbBr<sub>3</sub> nanocrystals onto a substrate using a spin coater.
- Drop-cast the Al(acac)<sub>3</sub> solution onto the CsPbBr<sub>3</sub> nanocrystal film.
- Allow the solvent to evaporate completely. The Al(acac)<sub>3</sub> will replace the original oleic acid and oleylamine ligands on the surface of the nanocrystals.[1]

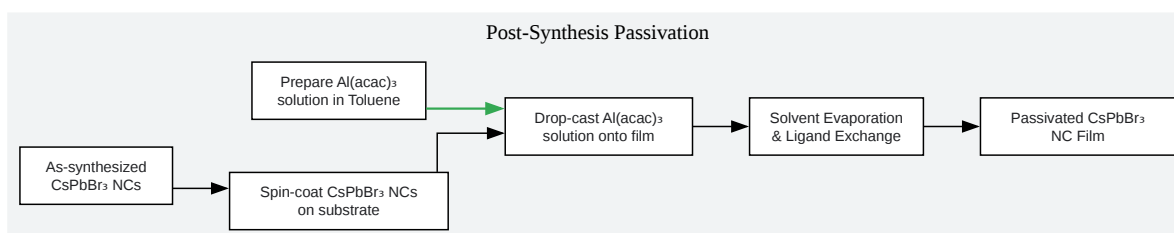
## Visualizations

The following diagrams illustrate the experimental workflows described in the protocols.



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Caption: Workflow for the synthesis of CsPbBr<sub>3</sub> nanocrystals.



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Caption: Workflow for  $\text{Al}(\text{acac})_3$  passivation of  $\text{CsPbBr}_3$  nanocrystals.

## Conclusion

The use of **aluminum acetylacetonate** as a post-synthesis passivation agent offers a straightforward and effective method for enhancing the photoluminescence quantum yield and stability of  $\text{CsPbBr}_3$  perovskite nanocrystals. The protocols and data provided herein serve as a valuable resource for researchers aiming to fabricate high-performance perovskite-based optoelectronic devices. Further research into the direct incorporation of  $\text{Al}(\text{acac})_3$  during synthesis may unveil additional benefits and novel properties of these promising nanomaterials.

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## References

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